

The Toxicological Profile of Tridecanedioic Acid: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Tridecanedioic acid*

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Executive Summary

Tridecanedioic acid, also known as Brassylic acid, is a dicarboxylic acid with the chemical formula $C_{13}H_{24}O_4$. It finds applications in the synthesis of polymers, fragrances, and lubricants.^{[1][2]} This technical guide provides a comprehensive overview of the current toxicological data for **Tridecanedioic acid**. A thorough review of available literature and regulatory databases indicates that while the skin and eye irritation potential of **Tridecanedioic acid** is established, there is a significant lack of data for other critical toxicological endpoints, including acute toxicity, repeated dose toxicity, mutagenicity, carcinogenicity, and reproductive toxicity. This document summarizes the available data, highlights the existing data gaps, and provides an overview of the metabolic pathways for long-chain dicarboxylic acids.

Chemical and Physical Properties

Tridecanedioic acid is a white crystalline powder or flake.^{[2][3]} Key physical and chemical properties are summarized in Table 1.

Table 1: Physical and Chemical Properties of **Tridecanedioic Acid**

Property	Value	Reference(s)
CAS Number	505-52-2	[4][5]
EC Number	208-011-4	[4]
Molecular Formula	C13H24O4	[4][5]
Molecular Weight	244.33 g/mol	[4]
Melting Point	112-114 °C	[6]
Water Solubility	Slightly soluble	[2][7]
Synonyms	Brassylic acid, 1,11- Undecanedicarboxylic acid	[4][5]

Toxicological Data

The available toxicological data for **Tridecanedioic acid** is largely limited to its potential to cause skin and eye irritation. For most other endpoints, safety data sheets and chemical databases consistently report "no data available".[8]

Acute Toxicity

No quantitative data on the acute oral, dermal, or inhalation toxicity of **Tridecanedioic acid** is available. One safety data sheet states that the product is not classified as an acutely toxic substance.[8]

Skin Corrosion/Irritation

Tridecanedioic acid is classified as a skin irritant.[3][6] Contact with the substance can cause skin irritation.[3]

Serious Eye Damage/Irritation

Tridecanedioic acid is classified as causing serious eye irritation.[3][6] It is irritating to the eyes, respiratory system, and skin.[6]

Respiratory or Skin Sensitization

One source indicates that **Tridecanedioic acid** is not sensitizing.[8]

Germ Cell Mutagenicity

No data is available on the mutagenic potential of **Tridecanedioic acid**.[8]

Carcinogenicity

No data is available on the carcinogenic potential of **Tridecanedioic acid**.[8]

Reproductive Toxicity

No data is available on the reproductive or developmental toxicity of **Tridecanedioic acid**.[8]

Specific Target Organ Toxicity (STOT) - Single and Repeated Exposure

No data is available to classify **Tridecanedioic acid** for specific target organ toxicity after single or repeated exposure.

Table 2: Summary of Toxicological Endpoints for **Tridecanedioic Acid**

Toxicological Endpoint	GHS Classification	Quantitative Data (e.g., LD50, NOAEL)
Acute Oral Toxicity	Not Classified	No data available
Acute Dermal Toxicity	No data available	No data available
Acute Inhalation Toxicity	No data available	No data available
Skin Corrosion/Irritation	Skin Irrit. 2	No quantitative data available
Serious Eye Damage/Irritation	Eye Irrit. 2	No quantitative data available
Respiratory Sensitization	No data available	No data available
Skin Sensitization	Not Classified	No data available
Germ Cell Mutagenicity	No data available	No data available
Carcinogenicity	No data available	No data available
Reproductive Toxicity	No data available	No data available
STOT-Single Exposure	No data available	No data available
STOT-Repeated Exposure	No data available	No data available
Aspiration Hazard	No data available	No data available

Experimental Protocols

Due to the lack of specific studies on **Tridecanedioic acid**, detailed experimental protocols for this substance are not available. However, standardized protocols, such as those from the Organisation for Economic Co-operation and Development (OECD), are typically followed for toxicological testing.

In Vivo Skin Irritation: OECD Test Guideline 404

This test involves the application of the test substance to the shaved skin of experimental animals, typically albino rabbits. The site of application is examined for erythema and edema at specified intervals (e.g., 1, 24, 48, and 72 hours) after patch removal. The severity of the reactions is scored and used to determine the irritation potential.

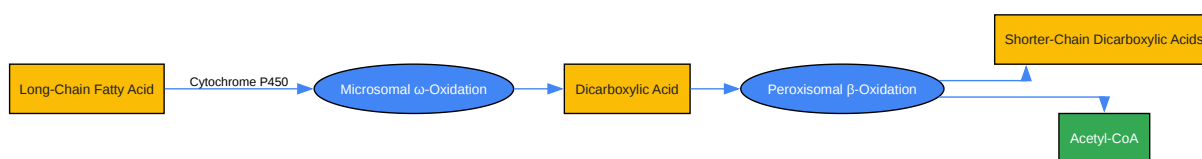
In Vivo Eye Irritation: OECD Test Guideline 405

In this test, the substance is instilled into the conjunctival sac of one eye of an experimental animal, usually an albino rabbit, with the other eye serving as a control.[9] The eyes are examined for corneal opacity, iritis, and conjunctival redness and chemosis at specific time points (e.g., 1, 24, 48, and 72 hours) after instillation.[9] The scores for these effects are used to classify the substance's eye irritation potential.[9]

Signaling and Metabolic Pathways

Metabolism of Long-Chain Dicarboxylic Acids

While specific metabolic studies on **Tridecanedioic acid** are scarce, the general pathway for the metabolism of long-chain dicarboxylic acids involves ω -oxidation followed by peroxisomal β -oxidation.[10][11][12] This pathway serves as an alternative to the primary mitochondrial β -oxidation of fatty acids.[10]

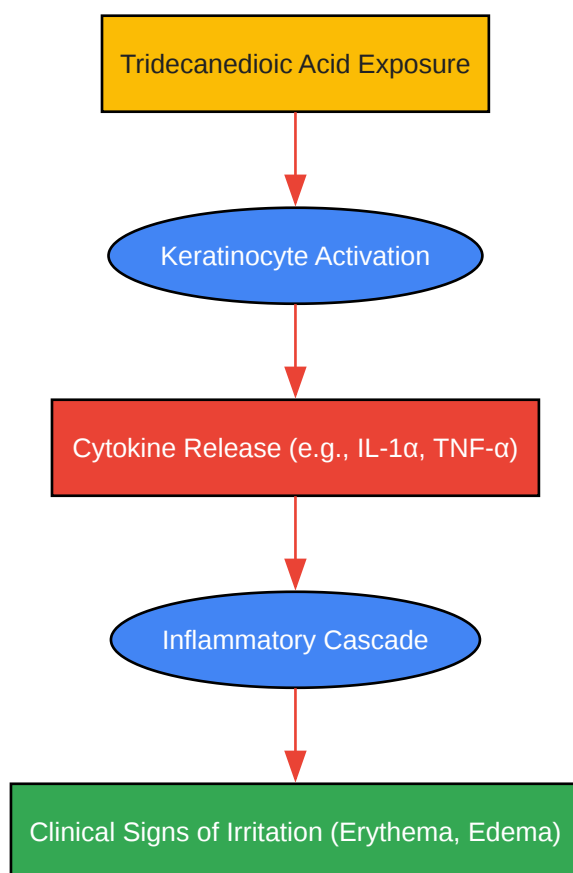


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Caption: Metabolic pathway of long-chain dicarboxylic acids.

Generalized Mechanism of Skin Irritation

The mechanism of skin irritation by chemical substances often involves the release of pro-inflammatory cytokines by keratinocytes in the epidermis.[13] This leads to an inflammatory cascade, resulting in the clinical signs of irritation such as redness and swelling.



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Caption: Generalized pathway of chemical-induced skin irritation.

Data Gaps and Future Research

The toxicological profile of **Tridecanedioic acid** is incomplete. Significant data gaps exist for key endpoints required for a comprehensive risk assessment. Future research should prioritize:

- Acute toxicity studies (oral, dermal, inhalation) to determine the LD50/LC50 values.
- Repeated dose toxicity studies to identify potential target organs and establish a No-Observed-Adverse-Effect Level (NOAEL).
- Genotoxicity assays (e.g., Ames test, in vitro micronucleus assay) to assess the mutagenic potential.
- Carcinogenicity bioassays to evaluate the potential for tumor formation.

- Reproductive and developmental toxicity studies to assess effects on fertility and offspring development.

In the absence of direct experimental data, a read-across approach using structurally similar long-chain dicarboxylic acids with more comprehensive toxicological datasets, such as tetradecanedioic acid, could be considered to provisionally fill data gaps.[14][15] However, any such approach would require careful justification of the chemical and toxicological similarities.

Conclusion

Based on the currently available information, **Tridecanedioic acid** is classified as a skin and eye irritant. However, a comprehensive toxicological profile is lacking due to the absence of data on other critical endpoints. This highlights the need for further testing to adequately characterize the potential hazards of **Tridecanedioic acid** to human health. Professionals involved in the handling, formulation, and development of products containing this substance should exercise caution and adhere to appropriate safety measures.

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